

Application Note: High-Fidelity Solubilization of 4-Hydroxy-N-(2-phenylethyl)benzamide

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Compound of Interest

Compound Name: 4-hydroxy-N-(2-phenylethyl)benzamide

CAS No.: 293311-00-9

Cat. No.: B2956086

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Abstract & Compound Profile

This guide provides a standardized protocol for the preparation, storage, and dilution of **4-hydroxy-N-(2-phenylethyl)benzamide** (CAS: 56083-64-4). This compound features a lipophilic phenylethyl tail and a polar, ionizable phenolic headgroup. This amphiphilic nature creates specific solubility challenges—most notably, the risk of "crashing out" (precipitation) upon rapid dilution into aqueous buffers.

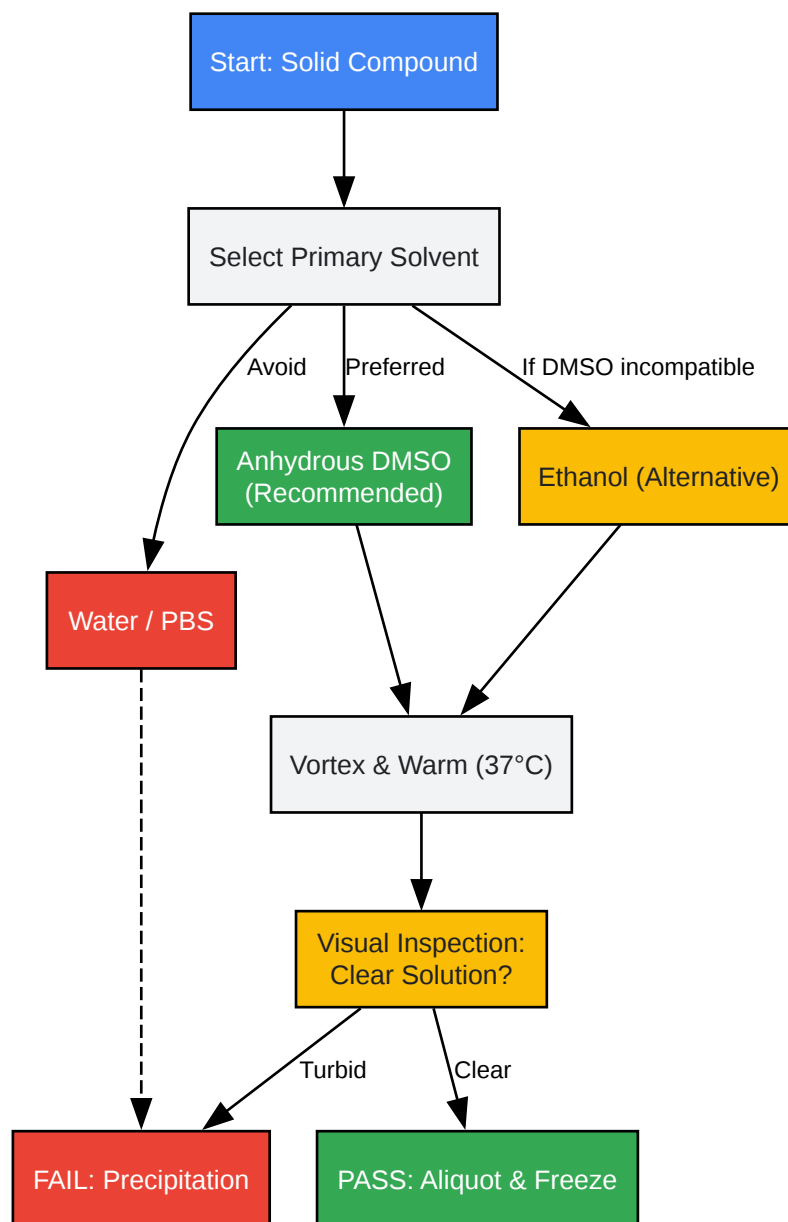
This protocol prioritizes DMSO (Dimethyl Sulfoxide) as the primary vehicle due to its high dielectric constant and ability to disrupt intermolecular hydrogen bonding, ensuring stable stock solutions up to 50 mM.

Physicochemical Properties

Property	Value	Implication for Protocol
Molecular Weight	241.29 g/mol	Basis for molarity calculations.
LogP (Predicted)	-2.5 – 2.8	Moderately lipophilic; poor water solubility.
pKa (Phenol)	-9.5 – 10.0	Ionizes at pH > 10; stable in neutral/acidic buffers.
Appearance	White to off-white solid	Visual inspection required for purity check.
Solubility	DMSO, Ethanol, Methanol	Insoluble in water/PBS without co-solvent.

Decision Logic & Solubility Workflow

The following decision tree illustrates the critical path for solvent selection and dilution strategies to prevent experimental failure (precipitation).



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Figure 1: Solubility Decision Tree. DMSO is the requisite primary solvent to ensure complete dissolution before aqueous introduction.

Protocol 1: Preparation of 10 mM Stock Solution (DMSO)

Objective: Create a stable, high-concentration master stock. Safety: Wear nitrile gloves and safety glasses. DMSO penetrates skin and carries dissolved compounds into the bloodstream.

Materials

- Compound: **4-hydroxy-N-(2-phenylethyl)benzamide** (>98% purity).
- Solvent: Anhydrous DMSO (Grade $\geq 99.9\%$, stored over molecular sieves).
- Vessel: Amber glass vial (borosilicate) with PTFE-lined cap. Note: Avoid polystyrene plastics which DMSO can leach.

Procedure

- Calculation: Determine the mass required for a 10 mM solution.

Example: To make 1 mL of 10 mM stock:

- Weighing:
 - Tare the amber glass vial.
 - Weigh approximately 2.4 – 3.0 mg of solid. Record the exact mass.
 - Critical: Do not try to hit 2.41 mg exactly. Weigh the powder first, then adjust the DMSO volume.
- Volume Adjustment (Gravimetric Correction): Calculate the exact volume of DMSO needed based on the actual weighed mass:
- Dissolution:
 - Add the calculated volume of Anhydrous DMSO.
 - Vortex vigorously for 30 seconds.
 - Troubleshooting: If particles persist, sonicate in a water bath at 37°C for 5 minutes. The solution must be optically clear.
- Aliquot & Storage:
 - Divide into small aliquots (e.g., 50 μL) in polypropylene PCR tubes or amber vials.

- Store at -20°C .
- Stability: >6 months if kept anhydrous. Avoid repeated freeze-thaw cycles (limit to <3).[1]

Protocol 2: Preparation of Aqueous Working Solutions

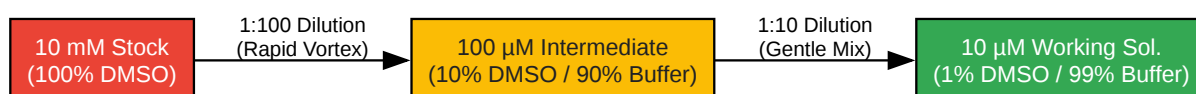
Objective: Dilute the stock into assay buffer (e.g., PBS) without precipitation. Challenge: The "solvent shock" when hydrophobic molecules hit water often causes immediate micro-precipitation, leading to false negatives in bioassays.

The "Intermediate Dilution" Method

Do not pipette 10 mM stock directly into 10 mL of media. Use a stepping stone.

- Prepare Intermediate Stock (10x Final Concentration):
 - Dilute the 10 mM DMSO stock 1:10 into the assay buffer containing 5-10% DMSO.
 - Example: To target 10 μM final:
 - Take 10 μL of 10 mM Stock.
 - Add to 990 μL of Buffer (with surfactant if permitted, e.g., 0.05% Tween-20).
 - Result: 100 μM Intermediate (cloudiness here is manageable if mixed immediately).
- Final Dilution:
 - Dilute the Intermediate 1:10 into the final assay volume.
 - Final DMSO concentration will be <1% (usually 0.1–0.5%), which is generally non-toxic to cells.

Visualizing the Dilution Workflow



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Figure 2: Stepwise dilution strategy to mitigate hydrophobic crashing.

Quality Control & Validation

Since **4-hydroxy-N-(2-phenylethyl)benzamide** contains a phenol, its UV absorbance is pH-dependent. This can be used to validate the stock concentration and identity.

UV-Vis Shift Assay

- Acidic/Neutral Scan: Dilute to 50 μM in PBS (pH 7.4). Record (typically ~270-280 nm).
- Basic Scan: Dilute to 50 μM in 0.1 M NaOH.
- Result: You should observe a bathochromic shift (Red shift) and hyperchromic effect (increased intensity) due to the formation of the phenolate anion.
 - Pass Criteria: Distinct spectral shift between pH 7 and pH 13.
 - Fail Criteria: No shift implies degradation or incorrect compound identity.

References

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Sources

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